

2,2-Dibromobutanal: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2,2-Dibromobutanal

Cat. No.: B1354730

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. The information provided for **2,2-Dibromobutanal** is based on limited available data and inferences drawn from structurally similar compounds. A comprehensive risk assessment should be conducted before handling this chemical.

Introduction

2,2-Dibromobutanal is a halogenated aldehyde of interest in synthetic organic chemistry. Due to the limited availability of specific safety and toxicological data for this compound, this guide provides a summary of known information and extrapolates potential hazards and handling procedures based on analogous compounds. All personnel handling this substance must be thoroughly trained in handling hazardous materials and should consult the most current Safety Data Sheet (SDS) if available.

Hazard Identification and Classification

Specific GHS classification for **2,2-Dibromobutanal** is not widely available. However, based on its structure as a dibrominated aldehyde, it should be handled as a hazardous substance with the potential for significant health effects. The following table summarizes the known and inferred hazard classifications.

Table 1: GHS Hazard Classification

Hazard Class	Classification (Inferred)	Notes
Acute Toxicity, Oral	Category 4	Harmful if swallowed. Based on data for 2,3-dibromobutane. [1]
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin. Based on data for 2,3-dibromobutane.[1]
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled. Based on data for 2,3-dibromobutane.[1]
Skin Corrosion/Irritation	Category 2	Causes skin irritation. Based on data for 2,3-dibromobutane and general properties of aldehydes.[1][2]
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation. Based on data for 2,3-dibromobutane.[1]
Specific Target Organ Toxicity	Category 3	May cause respiratory irritation. Based on data for 2,3-dibromobutane.[1]

Physical and Chemical Properties

Quantitative experimental data for **2,2-Dibromobutanal** is scarce. The following table includes available data and computed properties.

Table 2: Physical and Chemical Properties of **2,2-Dibromobutanal**

Property	Value	Source
CAS Number	57024-76-7	ChemicalBook
Molecular Formula	C4H6Br2O	ChemicalBook
Molecular Weight	229.9 g/mol	ChemicalBook
Boiling Point	53 °C at 13 Torr	ChemicalBook
Density	1.943 ± 0.06 g/cm ³ (Predicted)	ChemicalBook

Toxicological Information

No specific toxicological studies (e.g., LD50, LC50) for **2,2-Dibromobutanal** were found in the public domain. Aldehydes, in general, are reactive electrophiles that can be cytotoxic.[2]

Halogenated organic compounds can also present significant health risks. Therefore, exposure should be minimized.

Table 3: Toxicological Data of Structurally Similar Compounds

Compound	LD50/LC50	Species	Route	Source
2-Bromobutane	LC50: 28.97 mg/l - 96 h	Fish	Aquatic	CDH Fine Chemical[3]
Bromoacetaldehyde diethyl acetal	LD50: Not specified	Not specified	Oral	Fisher Scientific[4]
Bromoacetaldehyde diethyl acetal	LC50: Not specified	Not specified	Inhalation	Fisher Scientific[4]

Experimental Protocols: Safe Handling and Storage

Given the potential hazards, stringent safety protocols must be followed when handling **2,2-Dibromobutanal**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.

- Eye Protection: Chemical safety goggles and a full-face shield are mandatory.[\[2\]](#)
- Hand Protection: Wear butyl rubber or nitrile gloves.[\[2\]](#) Latex gloves are not suitable.[\[2\]](#) Regularly inspect gloves for signs of degradation or puncture.
- Skin and Body Protection: A flame-retardant lab coat and appropriate chemical-resistant apron should be worn. Ensure full-length pants and closed-toe shoes are worn.[\[5\]](#)
- Respiratory Protection: All work should be conducted in a certified chemical fume hood.[\[5\]](#) If there is a risk of exposure outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.[\[2\]](#)

Engineering Controls

- Ventilation: Work exclusively in a well-ventilated laboratory with a certified chemical fume hood.[\[5\]](#)
- Safety Equipment: An emergency eyewash station and safety shower must be readily accessible.[\[6\]](#)

Handling Procedures

- Preparation: Before starting any work, ensure all necessary PPE is donned correctly and safety equipment is functional.
- Dispensing: Handle **2,2-Dibromobutanol** in a fume hood. Use non-sparking tools and ground all equipment to prevent static discharge.[\[7\]](#)
- Heating: Avoid heating the compound. If heating is necessary, use a well-controlled heating mantle and ensure adequate ventilation.
- Housekeeping: Keep the work area clean and tidy. Clean up any spills immediately following the procedures outlined in Section 6.0.

Storage Procedures

- Container: Store in a tightly closed, properly labeled container.

- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and bases.[\[8\]](#)
- Segregation: Store away from heat, sparks, and open flames.[\[8\]](#)

Emergency Procedures

Spill Response

- Small Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection.
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Large Spills:
 - Evacuate the laboratory and alert others.
 - Activate the fire alarm if there is a risk of fire.
 - Contact your institution's emergency response team.

First Aid Measures

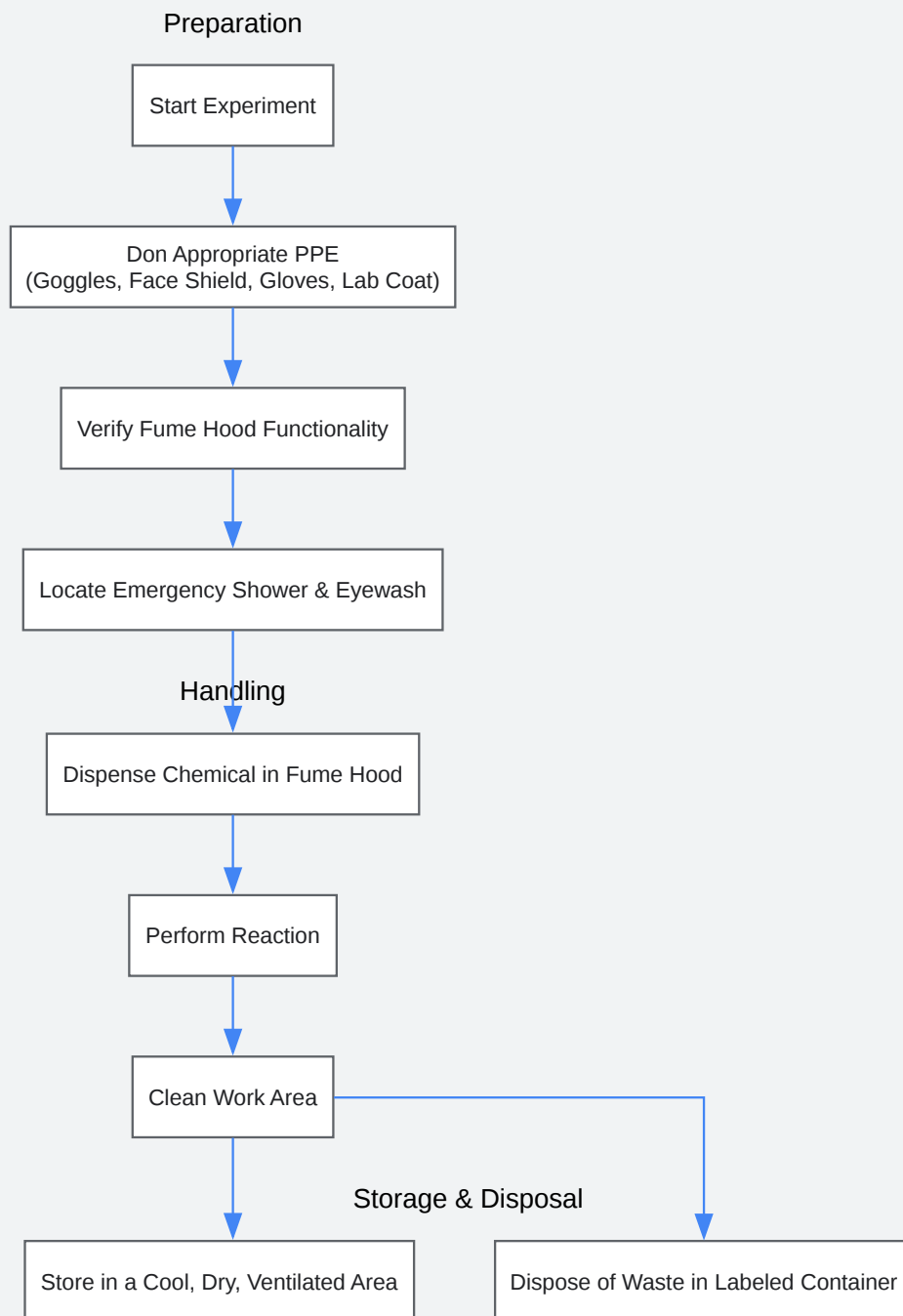
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[8\]](#)
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[\[2\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[8\]](#)

Visualization of Safety Procedures

The following diagrams illustrate the logical workflow for handling and emergency response.

Diagram 1: Standard Handling Workflow for 2,2-Dibromobutanal



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Caption: Standard Handling Workflow for **2,2-Dibromobutanal**.

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